

The Stability of Iopamidol-d3: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Iopamidol-d3*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth analysis of the physical and chemical stability of **Iopamidol-d3**, a deuterated analog of the widely used non-ionic X-ray contrast agent, Iopamidol. While specific stability data for the deuterated form is limited, this document leverages the extensive research on Iopamidol to provide a robust framework for understanding its stability profile. The minor structural difference due to deuterium labeling is not expected to significantly alter the compound's chemical behavior.

Core Physical and Chemical Properties

Understanding the fundamental properties of Iopamidol is crucial for predicting the stability of **Iopamidol-d3**. These properties influence its solubility, degradation kinetics, and formulation development.

Property	Data for Iopamidol
Molecular Formula	C ₁₇ H ₂₂ I ₃ N ₃ O ₈ [1]
Molecular Weight	777.1 g/mol [1]
Appearance	White crystalline, odorless powder[2]
Solubility	Mixes with water and methanol[2]
pKa (25 °C)	10.70[2]
pH (in solution)	6.5 - 7.5

Note: The molecular formula for **Iopamidol-d3** is C₁₇H₁₉D₃I₃N₃O₈ and the molecular weight is approximately 780.10 g/mol .

Chemical Stability and Degradation Pathways

Iopamidol is a stable molecule under normal storage conditions; however, it can degrade under stress conditions such as exposure to acid, base, oxidation, heat, and light. The primary degradation pathway involves deiodination, the removal of iodine atoms from the tri-iodinated benzene ring.

Forced Degradation Studies

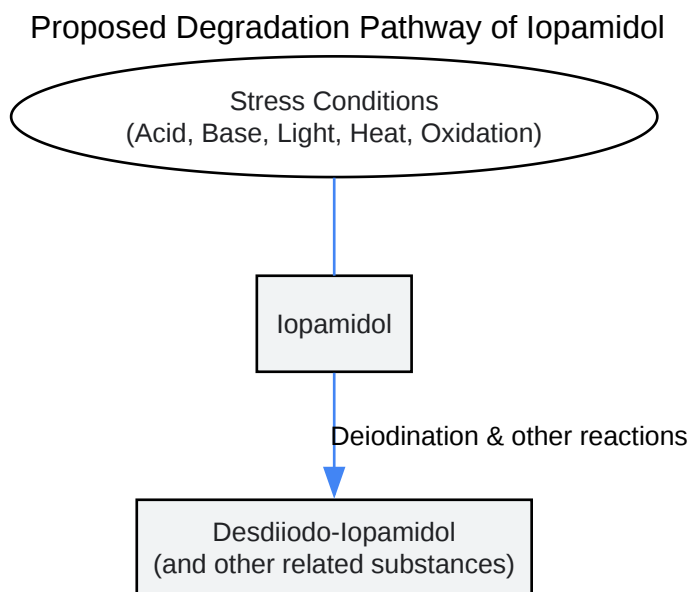
Forced degradation studies are essential for identifying potential degradation products and establishing stability-indicating analytical methods. These studies involve subjecting the drug substance to harsher conditions than those encountered during routine storage.

Summary of Forced Degradation Conditions and Observations for Iopamidol:

Stress Condition	Typical Protocol	Potential Degradation Products
Acid Hydrolysis	Reflux in 1N HCl at 80°C for 48 hours.	Deiodinated and hydroxylated derivatives.
Base Hydrolysis	Reflux in 1N NaOH at 80°C for 24 hours.	Deiodinated and hydroxylated derivatives.
Oxidative Degradation	Storage in 30% H ₂ O ₂ at room temperature for 48 hours.	Oxidation of side chains.
Thermal Degradation	Heating powder at 105°C for 72 hours.	Molecular degradation at high temperatures (e.g., 310°C).
Photodegradation	Exposure of a solution (1 mg/mL) to UV light (254 nm) for 24 hours.	Deiodination and hydroxylation.

Degradation Pathway Visualization

The following diagram illustrates the proposed primary degradation pathway of lopamidol under stress conditions, leading to the formation of desdiiodo-lopamidol, a key degradation product.



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Proposed degradation pathway of Iopamidol.

Recommended Storage and Handling

To ensure the stability of **Iopamidol-d3**, adherence to proper storage and handling procedures is critical.

- Storage Temperature: Store at controlled room temperature, typically 20-25°C (68-77°F). Some sources may recommend storage at -20°C for the solid compound.
- Protection from Light: Protect from light and secondary X-rays.
- Container: Store in original, well-sealed, single-use containers.
- Incompatibilities: Avoid contact with oxidizing agents.

Experimental Protocols

Detailed methodologies are crucial for reproducible stability testing. The following sections outline typical experimental protocols for forced degradation studies and the development of a stability-indicating HPLC method.

Protocol for Forced Degradation of Iopamidol

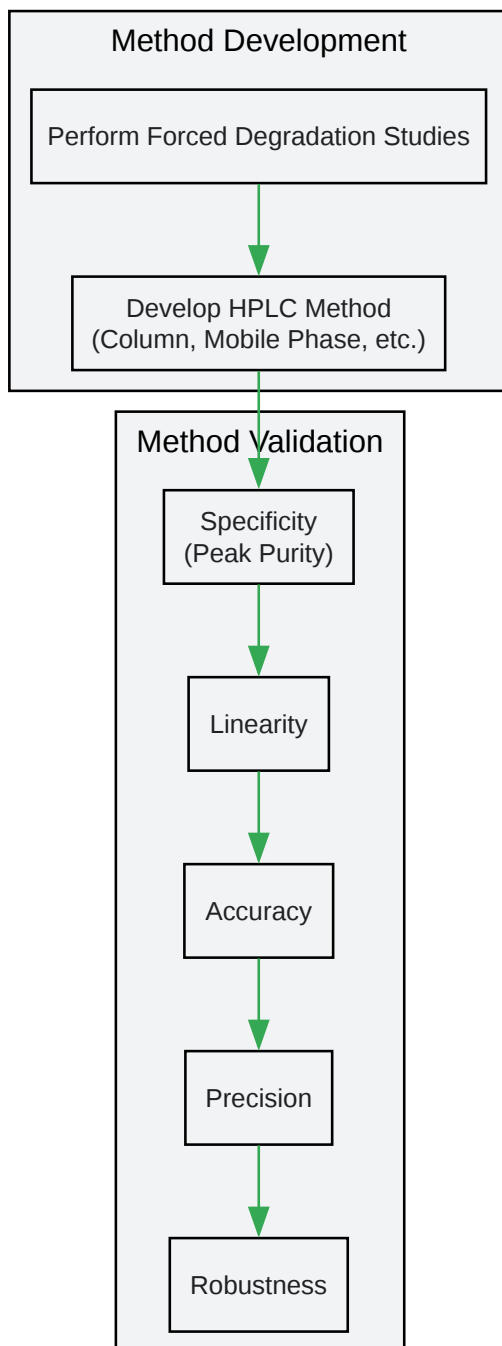
This protocol is designed to generate potential degradation products for analytical method development.

- **Acid Hydrolysis:** Dissolve 100 mg of Iopamidol in 10 mL of 1N HCl and reflux at 80°C for 48 hours.
- **Base Hydrolysis:** Dissolve 100 mg of Iopamidol in 10 mL of 1N NaOH and reflux at 80°C for 24 hours.
- **Oxidative Degradation:** Dissolve 100 mg of Iopamidol in 10 mL of 30% H₂O₂ and store at room temperature for 48 hours.
- **Thermal Degradation:** Place 100 mg of Iopamidol powder in a thermostatically controlled oven at 105°C for 72 hours.
- **Photolytic Degradation:** Expose a 1 mg/mL solution of Iopamidol in water to UV light (254 nm) in a photostability chamber for 24 hours.
- **Sample Preparation for Analysis:** After the stress period, cool the solutions to room temperature. Neutralize the acidic and basic solutions. Dilute all samples to a suitable concentration for HPLC analysis.

Workflow for Stability-Indicating Method Development

The development of a validated stability-indicating method is a critical step in assessing drug stability.

Workflow for Stability-Indicating Method Development



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Workflow for stability-indicating method development.

Stability-Indicating HPLC Method

A robust High-Performance Liquid Chromatography (HPLC) method is required to separate the active pharmaceutical ingredient (API) from its degradation products.

Typical HPLC Conditions:

Parameter	Specification
Column	C18, 4.6 mm x 250 mm, 5 µm particle size
Mobile Phase	Gradient of water (A) and methanol (B)
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection Wavelength	240 nm
Injection Volume	20 µL

Conclusion

While direct stability data for **lopamidol-d3** is not extensively available, the comprehensive information on its non-deuterated counterpart, lopamidol, provides a strong foundation for ensuring its quality and stability. Lopamidol is a chemically stable compound under recommended storage conditions, with deiodination being a primary degradation pathway under stress. By implementing rigorous forced degradation studies and employing validated stability-indicating analytical methods, researchers and drug development professionals can effectively monitor the purity and integrity of **lopamidol-d3** throughout the drug development lifecycle.

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References

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